

Analytical Methods for N-Hexadecylaniline Characterization

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Compound Focus: N-hexadecylaniline

CAS No.: 4439-42-3

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Analytical Method	Specific Application/What is Characterized	Key Experimental Details from Research
FT-IR Spectroscopy	Chemical structure verification [1]	Used to confirm the successful synthesis of a related compound, N-hexadecyl-4-nitro-3-(trifluoromethyl)aniline [1].
NMR Spectroscopy (^1H , ^{13}C , ^{19}F)	Molecular structure and purity confirmation [1]	Provided detailed structural data (e.g., chemical shifts, integration) for the synthesized N-hexadecyl aniline derivative [1].
Mass Spectrometry (MS)	Molecular weight and fragmentation pattern [1]	Used ESI-MS to confirm the mass of the synthesized compound ($[\text{M}+\text{H}]^+$ found: 431.30 against calc. 430.56) [1].
Langmuir Monolayer & LB Transfer	Self-assembly and 2D organization at the air-water interface [2] [3]	HDA spread from chloroform solution on aqueous subphase; surface pressure-area (π -A) isotherms measured during compression [2].
Transmission Electron Microscopy (TEM)	Morphology and size of nanoparticles synthesized using HDA [2] [3]	LB films containing nanoparticles transferred onto copper grids for TEM imaging and electron diffraction analysis [2] [3].

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Atomic Force Microscopy (AFM)	Topography and size of nanoparticles synthesized using HDA [3]	Used to study the kinetics of gold nanoparticle formation; LB films transferred to mica substrates for AFM imaging [3].
X-ray Photoelectron Spectroscopy (XPS)	Elemental composition and chemical state analysis [2]	Confirmed the reduction of metal ions (e.g., Pt ⁰) and the presence of elements from the HDA layer on transferred LB films [2].
UV-Vis Spectroscopy	Monitoring nanoparticle formation and NO release kinetics [1]	Tracked decrease in absorbance at 383 nm to study NO release kinetics from an N-hexadecylaniline derivative under light irradiation [1].

Detailed Experimental Contexts and Protocols

Here is a closer look at how some of these methods are applied in specific research scenarios, which can serve as a guide for designing your own experiments.

Monitoring Nanoparticle Synthesis at Interfaces

This protocol uses HDA as a reducing agent and template to create nanostructures at the air-water interface.

- 1. Monolayer Preparation:** A solution of HDA in chloroform (e.g., 1 mg/mL) is spread on the surface of an aqueous subphase containing metal ions like tetrachloroauric acid (HAuCl₄) or chloroplatinic acid (H₂PtCl₆) [2] [3].
- 2. Reaction & Compression:** The HDA monolayer is compressed using a Langmuir-Blodgett trough while monitoring surface pressure-area (π -A) isotherms. The amine groups of HDA spontaneously reduce the metal ions at the interface over time (from 2 to 48 hours) [2].
- 3. Sample Transfer & Imaging:** The resulting nanoparticle-embedded monolayer is transferred onto solid substrates (e.g., mica for AFM, copper grids for TEM) using the Langmuir-Blodgett technique for subsequent analysis [2] [3].

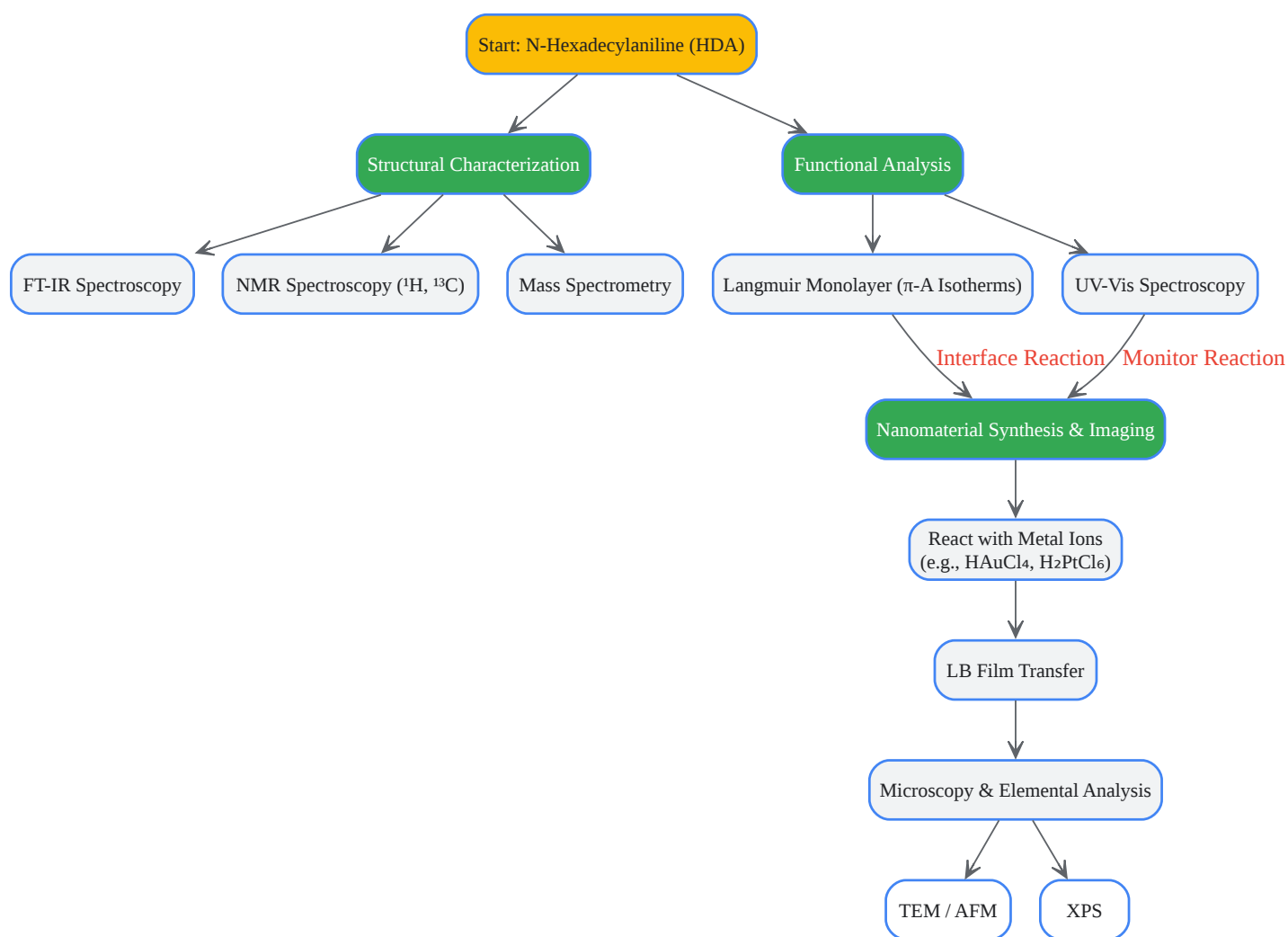
Characterizing a Functional Derivative for NO Release

This protocol outlines the synthesis and characterization of a specific **N-hexadecylaniline** derivative designed as a nitric oxide (NO) donor.

- **1. Synthesis:** N-hexadecyl-4-nitro-3-(trifluoromethyl)aniline (Amp-NTA) is synthesized by reacting hexadecylamine with 5-chloro-2-nitrobenzotrifluoride in ethanol with a base like Na_2CO_3 . The product is purified using column chromatography [1].
- **2. Structural Confirmation:**
 - **NMR:** ^1H , ^{13}C , and ^{19}F NMR spectra are recorded in deuterated solvents (e.g., CDCl_3) to confirm the molecular structure [1].
 - **Mass Spectrometry:** High-resolution mass spectrometry (HR-MS) is used to verify the exact mass of the final product [1].
- **3. Functional Analysis (NO Release):**
 - A solution of the compound in methanol or phosphate buffer is irradiated with blue light (e.g., 410 nm).
 - **UV-Vis Spectroscopy:** The decrease in absorbance at 383 nm is monitored over time to track the photochemical reaction and NO release [1].
 - **Griess Assay:** This colorimetric test is used to detect and quantify the nitrite concentration, a common breakdown product of NO in aqueous solution, confirming its release [1].

Experimental Workflow for Nanomaterial Synthesis

The diagram below summarizes the key steps for characterizing **N-hexadecylaniline** and using it to synthesize nanomaterials, based on the protocols from the research.



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To cite this document: Smolecule. [Analytical Methods for N-Hexadecylaniline Characterization].

Smolecule, [2026]. [Online PDF]. Available at:

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